

Comprehensive Technical Analysis: N-Cyclopentyl-N-ethylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-cyclopentyl-N-ethylamine hydrochloride*

CAS No.: 1177860-04-6

Cat. No.: B1357493

[Get Quote](#)

Executive Summary

N-Cyclopentyl-N-ethylamine hydrochloride (CAS: 1177860-04-6) is a secondary amine salt serving as a critical aliphatic building block in medicinal chemistry.^[1] Structurally characterized by a cyclopentyl ring fused to an ethylamino moiety, this compound exhibits the steric bulk and lipophilicity characteristic of cycloalkylamines, balanced by the polarity of the hydrochloride salt form.

Its primary utility lies in drug discovery as a pharmacophore modulator, particularly in the synthesis of antimalarials (4-aminoquinoline derivatives) and potential psychoactive ligands where

-alkylation patterns dictate receptor affinity. This guide provides a rigorous technical breakdown of its structural properties, synthetic pathways, and handling protocols.

Chemical Identity & Structural Analysis

The compound consists of a cyclopentane ring attached to a nitrogen atom, which is further substituted with an ethyl group. In its hydrochloride form, the nitrogen is protonated, rendering the molecule a cation (

) paired with a chloride anion (

).

Nomenclature & Identifiers

Property	Detail
IUPAC Name	N-Ethylcyclopentanamine hydrochloride
Common Synonyms	N-Ethyl-N-cyclopentylamine HCl; Cyclopentanamine, N-ethyl-, hydrochloride
CAS Number (Salt)	1177860-04-6
CAS Number (Free Base)	45592-46-9
Molecular Formula	
Molecular Weight	149.66 g/mol (Salt); 113.20 g/mol (Free Base)
SMILES	CCNC1CCCC1.Cl
InChI Key	ZVPOLHUNQBAUME-UHFFFAOYSA-N

Structural Connectivity Diagram

The following diagram illustrates the logical connectivity and salt formation of the molecule.

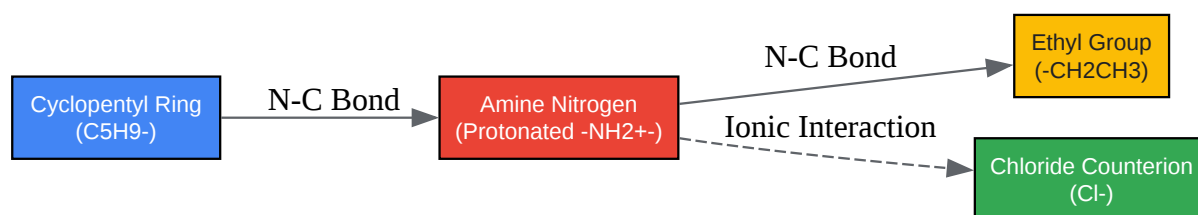


Fig 1. Structural Connectivity of N-Cyclopentyl-N-ethylamine HCl

[Click to download full resolution via product page](#)

Figure 1: Logical connectivity showing the secondary amine core stabilized by the chloride counterion.

Physicochemical Profile

Understanding the physical state is crucial for formulation and synthesis. The hydrochloride salt is generally a white to off-white crystalline solid, contrasting with the free base which is a volatile, flammable liquid.

Property	Value / Characteristic	Note
Physical State	Crystalline Solid (Salt)	Free base is a liquid (BP ~119°C)
Solubility	High in , MeOH, EtOH	Lipophilic cation behavior
pKa (Conjugate Acid)	~10.8 - 11.1	Typical for secondary dialkylamines
Hygroscopicity	Moderate	Store in desiccator
LogP (Free Base)	~1.4	Moderate lipophilicity facilitating membrane permeability

Synthetic Methodologies

The most robust route for synthesizing high-purity N-cyclopentyl-N-ethylamine is Reductive Amination. This method avoids the poly-alkylation byproducts common in direct alkylation (e.g., reacting cyclopentylamine with ethyl bromide).

Reaction Scheme

The synthesis involves the condensation of cyclopentanone with ethylamine to form an imine intermediate, which is subsequently reduced in situ.

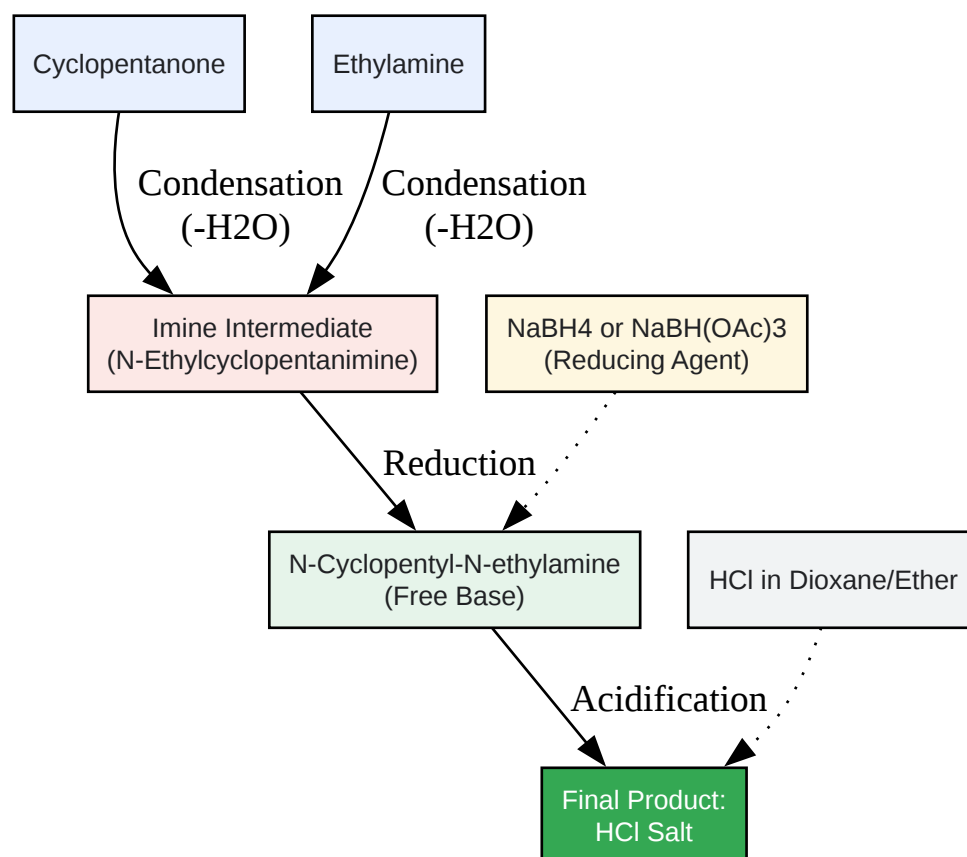


Fig 2. Reductive Amination Pathway for N-Cyclopentyl-N-ethylamine HCl

[Click to download full resolution via product page](#)

Figure 2: Stepwise synthesis via reductive amination prevents over-alkylation.

Detailed Experimental Protocol

Objective: Synthesis of N-cyclopentyl-N-ethylamine HCl via Sodium Triacetoxyborohydride () reduction.

Reagents:

- Cyclopentanone (1.0 eq)
- Ethylamine (2.0 M in THF or aqueous, 1.2 eq)
- Sodium Triacetoxyborohydride (

) (1.5 eq)

- Dichloromethane (DCM) (Solvent)[\[2\]](#)
- Acetic Acid (Catalytic, if using anhydrous amine)

Procedure:

- Imine Formation: In a round-bottom flask under atmosphere, dissolve Cyclopentanone in dry DCM. Add Ethylamine solution.[\[1\]](#) If using anhydrous amine, add 1-2 drops of acetic acid to catalyze imine formation. Stir at room temperature for 30–60 minutes.
- Reduction: Cool the mixture to 0°C. Add portion-wise over 15 minutes. The mild nature of prevents the reduction of the ketone before imine formation.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor via TLC or GC-MS.
- Quench & Workup: Quench with saturated solution. Extract the aqueous layer with DCM (3x). Combine organic layers, wash with brine, and dry over .
- Salt Formation: Concentrate the organic layer to obtain the crude free base oil. Redissolve in minimal diethyl ether. Add 4M HCl in dioxane dropwise at 0°C. A white precipitate (the hydrochloride salt) will form immediately.
- Purification: Filter the solid, wash with cold ether, and dry under vacuum. Recrystallize from Ethanol/Ether if necessary.

Spectroscopic Characterization

Verification of the structure requires analysis of the unique environment of the cyclopentyl methine proton and the ethyl group.

Predicted NMR Data (or)

- ¹H NMR:
 - ~3.3–3.5 ppm (Multiplet, 1H): Methine proton () on the cyclopentyl ring attached to Nitrogen.
 - ~2.9–3.1 ppm (Quartet, 2H): Methylene () of the ethyl group.
 - ~1.8–2.1 ppm (Multiplet, 2H): Cyclopentyl ring protons adjacent to the amine.
 - ~1.5–1.8 ppm (Multiplet, 6H): Remaining cyclopentyl protons.
 - ~1.2–1.4 ppm (Triplet, 3H): Methyl () of the ethyl group.
 - Note: In the HCl salt, the ammonium protons () typically appear as a broad singlet around 9.0–10.0 ppm in DMSO-d₆.
- Mass Spectrometry (ESI+):
 - [M+H]⁺: m/z ~114.13 (Corresponding to the protonated free base).

Applications in Medicinal Chemistry

The N-ethylcyclopentyl moiety is a "privileged structure" for modulating lipophilicity without introducing excessive molecular weight.

- Antimalarial Research: Used as a side-chain precursor for 4-aminoquinoline derivatives (chloroquine analogs).^[3] The secondary amine allows attachment to the quinoline core, while the cyclopentyl group enhances vacuolar accumulation in the parasite via lipophilic trapping.

- GPCR Ligands: The cyclopentyl group provides a rigid hydrophobic bulk often required for fitting into orthosteric binding pockets of G-protein coupled receptors (e.g., chemokine receptors).
- Building Block Utility: It serves as a stable secondary amine for reactions or amide couplings in fragment-based drug design.

Handling & Safety (E-E-A-T)

While the hydrochloride salt is safer than the free base, strict safety protocols are mandatory.

- Hazards (GHS):
 - H302: Harmful if swallowed.[1][4][5][6]
 - H315/H319: Causes skin and serious eye irritation.[1][5][6]
 - H335: May cause respiratory irritation.[1][5][6]
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). The salt is hygroscopic; exposure to moisture will lead to clumping and potential hydrolysis over extended periods.
- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 19608610, N-ethylcyclopentanamine hydrochloride. Retrieved from [\[Link\]](#)[1]
- Master Organic Chemistry (2017). Reductive Amination: Mechanism and Protocols. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N-ethylcyclopentanamine hydrochloride | C7H16ClN | CID 19608610 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [5. fishersci.ca \[fishersci.ca\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Comprehensive Technical Analysis: N-Cyclopentyl-N-ethylamine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1357493/docs#comprehensive-technical-analysis-n-cyclopentyl-n-ethylamine-hydrochloride\]](https://www.benchchem.com/product/b1357493/docs#comprehensive-technical-analysis-n-cyclopentyl-n-ethylamine-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check